

Personal protective equipment for handling 3-Bromophenylacetylene

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Compound of Interest

Compound Name: 3-Bromophenylacetylene

Cat. No.: B1279458

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Essential Safety and Handling Guide for 3-Bromophenylacetylene

This document provides crucial safety protocols, logistical plans, and operational guidance for the handling and disposal of **3-Bromophenylacetylene**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **3-Bromophenylacetylene** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₈ H ₅ Br	[1][2]
Molecular Weight	181.03 g/mol	[2]
Physical State	Solid	[2]
Boiling Point	211.8°C at 760 mmHg	[1]
Flash Point	85.7°C	[1]
Density	1.5 g/cm ³	[1]
Storage Temperature	2-8°C in an inert atmosphere	[3]

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromophenylacetylene is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4) and causes skin and eye irritation.[1][2] Therefore, strict adherence to the following personal protective equipment (PPE) protocols is mandatory.

Minimum Required PPE:

- **Eye and Face Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes and dust.[1]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required.[4] Always inspect gloves for any signs of damage before use.[4]
- **Body Protection:** A laboratory coat or a chemical-resistant apron is essential.[1] For procedures with a higher risk of exposure, consider additional protective clothing.
- **Respiratory Protection:** If working in a poorly ventilated area or where dust formation is likely, use a NIOSH-approved respirator.[1][5]

Operational Plan: Step-by-Step Handling Procedures

All handling of **3-Bromophenylacetylene** should occur inside a certified chemical fume hood to minimize inhalation exposure.

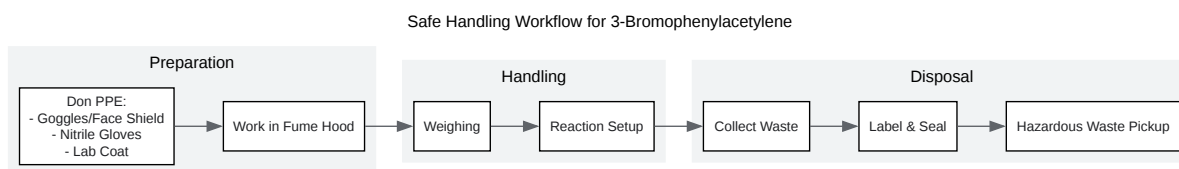
- Preparation and Weighing:
 - Before handling, ensure all necessary PPE is donned correctly.
 - Carefully transfer the solid using a spatula to prevent dust generation.
 - Weigh the required amount in a tared, sealed container.
- Experimental Use:
 - Ensure all glassware and equipment are clean, dry, and properly secured.
 - When adding the compound to a reaction, do so slowly and in a controlled manner.
 - Avoid direct contact with skin, eyes, and clothing.^[1]
- Decontamination:
 - In the event of a spill, evacuate the immediate area and alert colleagues.
 - For small spills, absorb the material with an inert absorbent, and place it in a sealed container for disposal.^[1]
 - Clean the spill area thoroughly.
 - Contaminated clothing should be removed immediately and decontaminated before reuse.^[1]

Disposal Plan

Proper disposal of **3-Bromophenylacetylene** and its containers is critical to prevent environmental contamination.

- **Waste Collection:** All waste containing **3-Bromophenylacetylene**, including contaminated consumables like gloves and weighing paper, must be collected in a clearly labeled, sealed, and compatible waste container.[1][4]
- **Waste Disposal:** Dispose of chemical waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge into sewer systems or dispose of with general laboratory trash.[1][4] Adherence to local, state, and federal regulations for hazardous waste disposal is mandatory.[4]

Workflow for Safe Handling of 3-Bromophenylacetylene



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